

Pioneering the Chemistry of Rhenium: The Discovery of Perrhenic Acid

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Compound of Interest

Compound Name: **Perrhenic acid**

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The discovery of **perrhenic acid** is intrinsically linked to the identification of the element rhenium itself. This in-depth technical guide explores the historical context of this discovery, detailing the key scientists, the initial synthesis of **perrhenic acid**, and the early characterization of its properties.

The Dawn of a New Element: The Discovery of Rhenium

The journey to **perrhenic acid** began with the search for the then-undiscovered element 75, predicted by Dmitri Mendeleev's periodic table. In 1925, the German scientific team of Ida Noddack (née Tacke), Walter Noddack, and Otto Berg successfully identified this element.[\[1\]](#)[\[2\]](#) [\[3\]](#) They named it "Rhenium" in honor of the Rhine River, a significant landmark in Ida Noddack's home region.[\[2\]](#)[\[3\]](#) Their groundbreaking discovery was announced in their 1925 paper, "Die Ekamangane" (The Eka-Manganese).

Following the initial discovery, the Noddacks embarked on the arduous task of isolating a weighable amount of the new element. By 1926, they had successfully prepared the first gram of rhenium metal from 660 kilograms of molybdenite ore.[\[4\]](#) This achievement paved the way for an in-depth investigation into the chemical properties of rhenium and its compounds.

The First Synthesis of Perrhenic Acid

With a sample of isolated rhenium, the Noddacks delved into exploring its chemical reactivity. Their work, published in the years following the discovery, laid the foundation for our understanding of rhenium chemistry. While the exact date for the very first synthesis of **perrhenic acid** is not definitively cited in readily available literature, it is evident from their subsequent publications that they were the first to prepare and characterize it.

The Noddacks' 1929 paper, "Die Sauerstoffverbindungen des Rheniums" (The Oxygen Compounds of Rhenium), and their comprehensive 1933 book, "Das Rhenium," are the primary sources detailing the early chemistry of rhenium, including the formation of its oxides and the corresponding acid.

The initial synthesis of **perrhenic acid** was likely achieved through the oxidation of rhenium metal or its oxides. The Noddacks would have observed that rhenium metal dissolves in oxidizing acids, such as nitric acid, to yield a solution of **perrhenic acid**. Another key method, which remains a standard procedure, is the dissolution of rhenium(VII) oxide (Re_2O_7) in water. This oxide, a yellow crystalline solid, readily reacts with water to form the strong, colorless **perrhenic acid** (HReO_4).

Experimental Protocols

Based on the established chemistry of rhenium, the likely experimental protocols for the first synthesis of **perrhenic acid** by the Noddacks are outlined below. It is important to note that specific quantitative data from their very first synthesis is not readily available in modern databases and would require a direct review of their original publications.

Method 1: Oxidation of Rhenium Metal

- **Reaction Setup:** A small, precisely weighed sample of pure rhenium metal powder was placed in a glass reaction vessel, likely a flask or beaker.
- **Addition of Oxidizing Acid:** Concentrated nitric acid (HNO_3) was carefully added to the reaction vessel.
- **Reaction Conditions:** The mixture was likely gently heated to facilitate the dissolution of the metal. The reaction would have produced nitrogen oxides as byproducts.
- **Equation:** $3\text{Re} + 7\text{HNO}_3 \rightarrow 3\text{HReO}_4 + 7\text{NO} + 2\text{H}_2\text{O}$

- Isolation: After the complete dissolution of the rhenium metal, the excess nitric acid and water would have been carefully removed, possibly through gentle evaporation, to yield a concentrated solution of **perrhenic acid**.

Method 2: Dissolution of Rhenium(VII) Oxide

- Preparation of Rhenium(VII) Oxide: Rhenium metal was heated in a stream of pure, dry oxygen to produce the volatile, yellow rhenium(VII) oxide (Re_2O_7).
- Equation: $4\text{Re} + 7\text{O}_2 \rightarrow 2\text{Re}_2\text{O}_7$
- Hydration: The collected rhenium(VII) oxide was then dissolved in a measured volume of distilled water.
- Equation: $\text{Re}_2\text{O}_7 + \text{H}_2\text{O} \rightarrow 2\text{HReO}_4$
- Result: This process would have yielded a clear, colorless solution of **perrhenic acid**.

Early Characterization and Properties

The Noddacks' initial investigations would have focused on determining the fundamental properties of this newly synthesized acid. Their work would have established that **perrhenic acid** is a strong acid, analogous to perchloric acid. They would have also investigated the formation of its salts, the perrhenates, by reacting the acid with various metal hydroxides and carbonates.

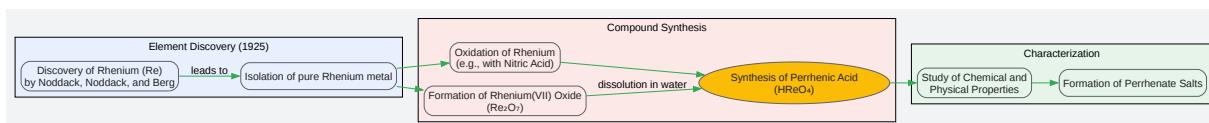
Quantitative Data Summary

While specific quantitative data from the initial discovery is scarce in contemporary literature, the following table summarizes the key materials and expected yields based on stoichiometric calculations, which the Noddacks would have used to verify their findings.

Reactant(s)	Reactant Mass (g) (Example)	Product	Theoretical Product Mass (g)
Rhenium (Re)	1.00	Perrhenic Acid (HReO ₄)	1.35
Rhenium(VII) Oxide (Re ₂ O ₇)	1.00	Perrhenic Acid (HReO ₄)	1.04

Logical Relationship of Discovery and Synthesis

The following diagram illustrates the logical progression from the discovery of the element rhenium to the synthesis and characterization of **perrhenic acid**.



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Logical flow from the discovery of Rhenium to the synthesis of **perrhenic acid**.

Conclusion

The discovery of **perrhenic acid** was a direct and immediate consequence of the groundbreaking discovery of rhenium by Ida and Walter Noddack and Otto Berg. Their meticulous work not only added a new element to the periodic table but also rapidly expanded our knowledge of its chemical behavior, including the prompt synthesis and characterization of its most important acid. The experimental pathways they established for the creation of **perrhenic acid** remain fundamental to the chemistry of rhenium to this day.

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